

Desipramine-d4 Solution: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Desipramine-d4

Cat. No.: B562986

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **Desipramine-d4** solutions for research and development purposes. **Desipramine-d4**, a deuterium-labeled analog of the tricyclic antidepressant desipramine, is primarily utilized as an internal standard in quantitative mass spectrometry-based assays for the accurate measurement of desipramine in biological matrices.

Physicochemical and Solubility Data

A summary of the key physicochemical properties and solubility information for **Desipramine-d4** and its non-labeled counterpart, desipramine, is presented below. This data is essential for the accurate preparation of stock and working solutions.

Property	Desipramine-d4	Desipramine
Molecular Formula	C ₁₈ H ₁₈ D ₄ N ₂	C ₁₈ H ₂₂ N ₂
Molecular Weight	270.43 g/mol	266.38 g/mol
CAS Number	61361-34-0	50-47-5
Primary Application	Internal Standard (LC-MS/MS) [1]	Active Pharmaceutical Ingredient
Solubility in DMSO	10 mM	Not specified
Solubility in Water	Not specified	58.6 mg/L at 24 °C[2]
Storage Conditions	Store at room temperature, protected from light and moisture.	Store at room temperature.

Experimental Protocols

Preparation of Desipramine-d4 Internal Standard Solutions for LC-MS/MS

Accurate quantification of desipramine in biological samples using LC-MS/MS requires a precisely prepared internal standard. The following protocol outlines the preparation of **Desipramine-d4** stock and working solutions.

Materials:

- **Desipramine-d4** (neat or solid form)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Calibrated analytical balance
- Volumetric flasks (Class A)

- Calibrated pipettes

Protocol:

- Preparation of 1.0 mg/mL Stock Solution:
 - Accurately weigh a suitable amount (e.g., 1 mg) of **Desipramine-d4** using a calibrated analytical balance.
 - Quantitatively transfer the weighed **Desipramine-d4** to a 1.0 mL Class A volumetric flask.
 - Add a small amount of methanol to dissolve the solid.
 - Once fully dissolved, bring the flask to the final volume with methanol.
 - Cap the flask and invert it several times to ensure a homogenous solution.
 - Transfer the stock solution to a labeled, amber vial and store at -20°C. This stock solution is typically stable for at least three months.[3]
- Preparation of Intermediate and Working Solutions:
 - Prepare an intermediate stock solution by diluting the 1.0 mg/mL stock solution with methanol or a methanol/water mixture. For example, to prepare a 10 µg/mL intermediate solution, dilute 100 µL of the 1.0 mg/mL stock solution to a final volume of 10 mL.
 - Prepare the final working solution by further diluting the intermediate stock solution. The concentration of the working solution should be chosen based on the expected concentration range of the analyte in the samples and the sensitivity of the mass spectrometer. A common practice is to use an internal standard concentration that is in the lower third of the calibration curve's working range.[4] For instance, a working solution of 150 ng/mL can be prepared for the analysis of desipramine in serum.[2]

Sample Preparation for Bioanalytical Quantification using **Desipramine-d4**

The following is a general protocol for the extraction of desipramine from plasma or serum samples using protein precipitation, a common and straightforward sample preparation technique.

Materials:

- Biological matrix (e.g., plasma, serum)
- **Desipramine-d4** internal standard working solution
- Acetonitrile (cold, containing 0.1% formic acid for improved protein precipitation)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge

Protocol:

- Pipette a known volume of the biological sample (e.g., 100 µL) into a microcentrifuge tube.
- Spike the sample with a small, precise volume of the **Desipramine-d4** internal standard working solution.
- Add a volume of cold acetonitrile (typically 3-4 times the sample volume) to precipitate the proteins.
- Vortex the mixture vigorously for approximately 1 minute.
- Centrifuge the tubes at high speed (e.g., >10,000 x g) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

Working Concentrations

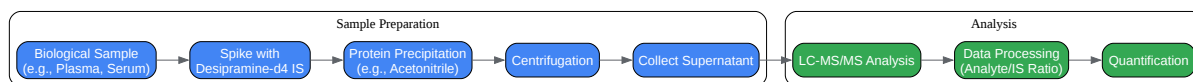
The appropriate working concentration of **Desipramine-d4** depends on its application. Below are typical concentration ranges for its use as an internal standard and for the non-deuterated desipramine in research applications.

Application	Compound	Typical Working Concentration	Matrix/System	Reference
Internal Standard	Desipramine-d4	150 ng/mL	Human Serum	[2]
Internal Standard	Desipramine-d3	4.0 µg/mL (in mix)	Human Plasma	[5]
In Vitro (Receptor Binding)	Desipramine	~10 µM	Cell-based assays	
In Vivo (Rodent studies)	Desipramine	10-30 mg/kg/day	Mice	
Therapeutic Range	Desipramine	50-300 ng/mL	Human Plasma	

Visualizations

Experimental Workflow for Bioanalytical Quantification

The following diagram illustrates the typical workflow for the quantification of desipramine in a biological matrix using **Desipramine-d4** as an internal standard.

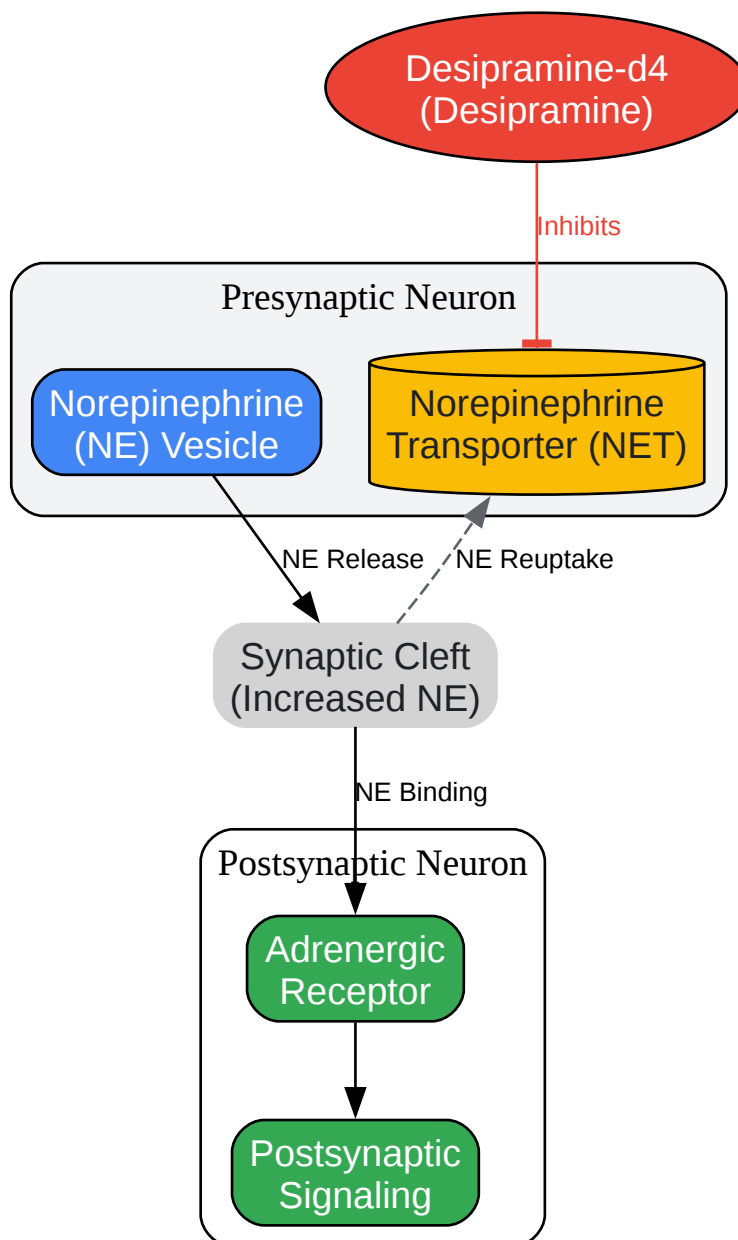


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Caption: Bioanalytical workflow using **Desipramine-d4** internal standard.

Desipramine's Mechanism of Action: Norepinephrine Reuptake Inhibition

Desipramine's primary mechanism of action as an antidepressant is the inhibition of the norepinephrine transporter (NET), which leads to an increased concentration of norepinephrine in the synaptic cleft.



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Caption: Inhibition of norepinephrine transporter by desipramine.

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